

Essential Safety and Logistical Guidance for Handling 2,5-Dibromopyrazine

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Compound of Interest

Compound Name: 2,5-Dibromopyrazine

Cat. No.: B1339098

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This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **2,5-Dibromopyrazine**, tailored for researchers, scientists, and professionals in drug development. Our aim is to be your preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

Hazard Identification and Classification

2,5-Dibromopyrazine is a hazardous substance that requires careful handling to avoid adverse health effects. It is classified as harmful if swallowed, a skin and eye irritant, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Classification	GHS Code	Description
Acute toxicity, Oral	H302	Harmful if swallowed [1] [2] [3]
Skin corrosion/irritation	H315	Causes skin irritation [1] [2] [3] [4]
Serious eye damage/eye irritation	H319	Causes serious eye irritation [1] [2] [3] [4]
Specific target organ toxicity, single exposure; Respiratory tract irritation	H335	May cause respiratory irritation [1] [2] [3] [4]

Signal Word: Warning[2][4]

Hazard Pictogram:[2][4]

- GHS07 (Exclamation Mark)

Personal Protective Equipment (PPE)

To ensure personal safety when handling **2,5-Dibromopyrazine**, the following personal protective equipment is mandatory.[5][6][7][8]

PPE Category	Specific Requirements	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[5][6][9]	Protects against splashes and dust particles that can cause serious eye irritation.[4][9]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.[4][5][6]	Prevents skin contact, which can cause irritation.[1][4]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.[4][10] If dust is generated, a NIOSH-approved respirator is necessary.[8][9]	Avoids inhalation of dust, which can lead to respiratory tract irritation.[1][3][4]

Experimental Protocol: Safe Handling and Weighing of 2,5-Dibromopyrazine

This protocol outlines the step-by-step procedure for safely handling and weighing solid **2,5-Dibromopyrazine**.

1. Preparation and Precautionary Measures:

- Ensure that a current Safety Data Sheet (SDS) for **2,5-Dibromopyrazine** is accessible and has been reviewed.
- Work within a certified chemical fume hood to minimize inhalation exposure.[4]

- Verify that an eyewash station and safety shower are readily accessible.[4]
- Don all required personal protective equipment (PPE) as specified in the table above.

2. Weighing Procedure:

- Place a tared weigh boat on an analytical balance inside the fume hood.
- Carefully transfer the desired amount of **2,5-Dibromopyrazine** to the weigh boat using a clean spatula.
- Avoid generating dust during transfer.[4][10]
- Once the desired amount is weighed, securely close the main container of **2,5-Dibromopyrazine**.

3. Post-Weighing and Cleanup:

- Clean any spills immediately according to the accidental release measures outlined in the SDS.[10]
- Wipe down the spatula and the balance with a damp cloth, ensuring the waste is disposed of as hazardous waste.
- Remove gloves and wash hands thoroughly with soap and water after handling.[2][4]

Operational and Disposal Plans

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][4]
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[4]

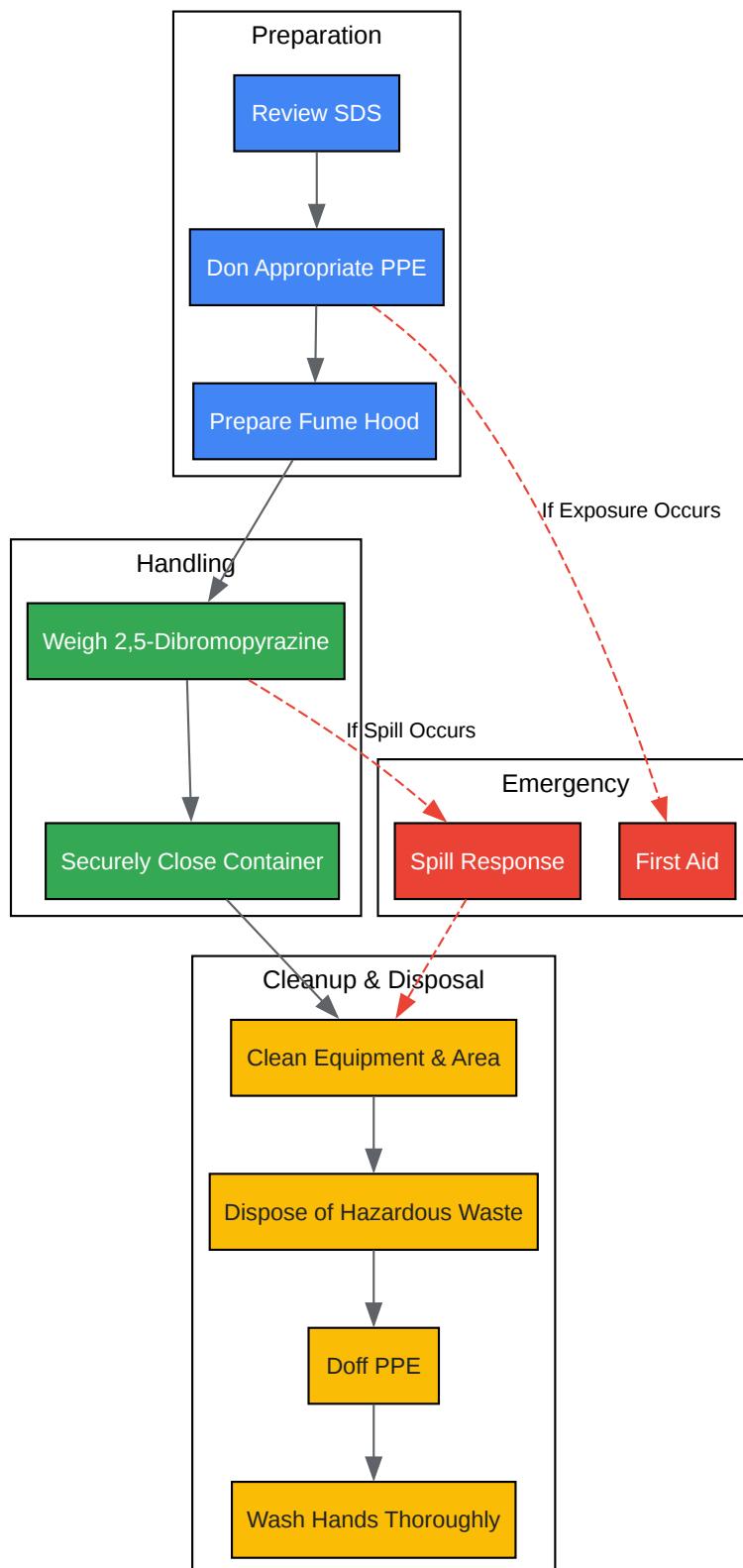
Spill Management:

- In case of a spill, evacuate the area and ensure adequate ventilation.[4][10]
- Wear appropriate PPE, including respiratory protection.[4]
- Carefully sweep up the solid material, avoiding dust formation, and place it in a sealed container for disposal.[4][10]

Waste Disposal:

- Dispose of **2,5-Dibromopyrazine** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[4][9] Do not allow the chemical to enter drains or waterways.[4]

Workflow for Safe Handling and Disposal

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Caption: Workflow for the safe handling and disposal of **2,5-Dibromopyrazine**.

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